

Safety data sheet (SDS) and handling precautions for Deracoxib-D3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Deracoxib-D3

Cat. No.: B15608047

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of Deracoxib-D3

This guide provides comprehensive safety data and handling precautions for **Deracoxib-D3**, intended for researchers, scientists, and professionals in drug development. **Deracoxib-D3** is the deuterated form of Deracoxib, a non-steroidal anti-inflammatory drug (NSAID) from the coxib class.^[1] As a stable isotope-labeled internal standard, it is crucial for analytical and quantitative studies, such as in veterinary residue testing and metabolism research.^[2]

Chemical and Physical Properties

The following tables summarize the key chemical and physical properties of Deracoxib and its deuterated analog, **Deracoxib-D3**.

Table 1: General Information

Property	Deracoxib	Deracoxib-D3
Chemical Name	4-[3-(Difluoromethyl)-5-(3-fluoro-4-methoxyphenyl)-1H-pyrazol-1-yl]benzenesulfonamide[3][4]	4-[3-Difluoromethyl-5-(3-fluoro-4-methoxy-D3-phenyl)-pyrazol-1-yl]benzenesulfonamide[2]
Synonyms	Deramaxx, SC 46[5]	-
CAS Number	169590-41-4[3][4]	2012598-48-8[2]
Molecular Formula	C17H14F3N3O3S[3][6]	C17H11D3F3N3O3S[7]
Molecular Weight	397.4 g/mol [3][5]	400.39 g/mol [7]

Table 2: Physical Properties

Property	Value (Deracoxib)
Appearance	A solid[8]
Solubility	DMF: 10 mg/mlDMF:PBS (pH 7.2) (1:8): 0.1 mg/mlDMSO: 10 mg/mlEthanol: 3 mg/ml[8]
UV Max	256 nm[8]

Hazard Identification and GHS Classification


Deracoxib is classified with the following hazards according to the Globally Harmonized System (GHS).[4] Users should handle **Deracoxib-D3** with the same level of caution.

Table 3: GHS Hazard Classification for Deracoxib

Classification	Code	Statement
Acute toxicity, oral	H302	Harmful if swallowed[4][5]
Serious eye damage/eye irritation	H319	Causes serious eye irritation[4][5]

Signal Word: Warning[4][6]

Hazard Pictogram:

 alt text

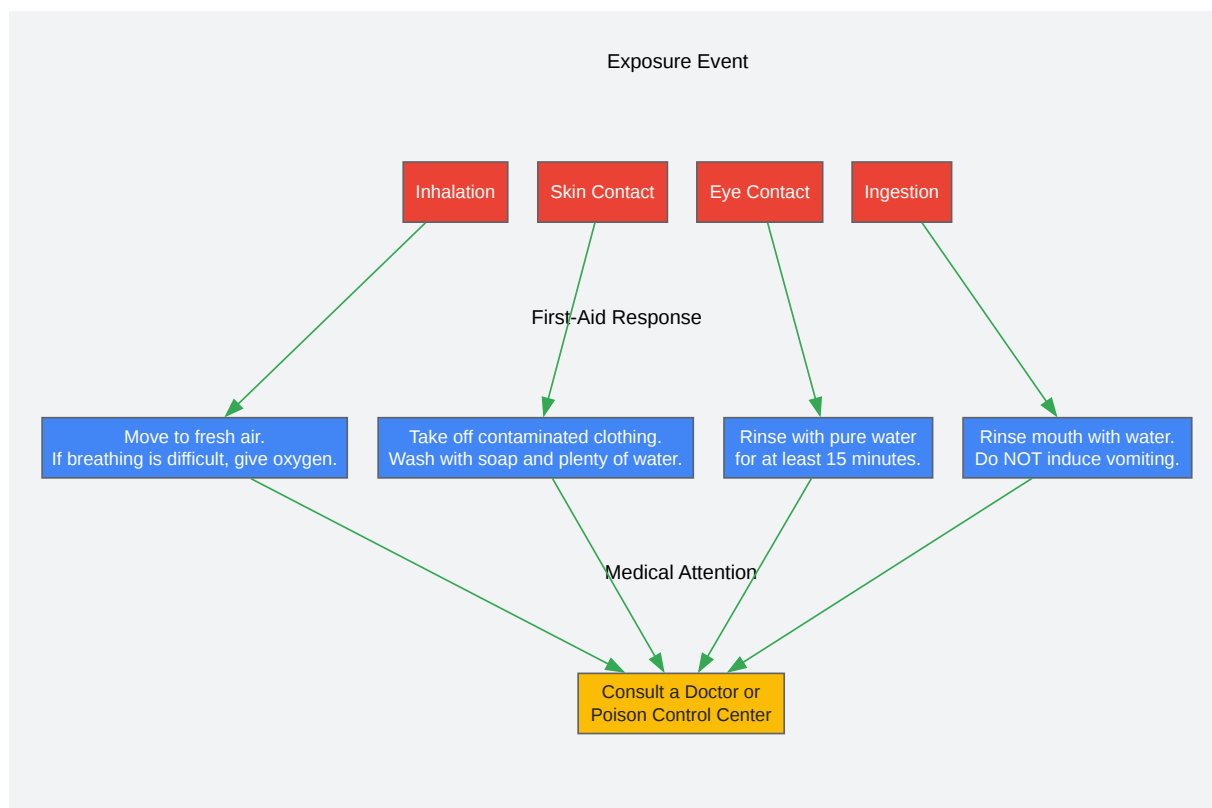
Handling and Storage

Proper handling and storage are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

- Engineering Controls: Handle in a well-ventilated place, preferably within a laboratory fume hood or other form of local exhaust ventilation.[3][6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3]
 - Skin Protection: Wear impervious, fire/flame-resistant clothing. Handle with gloves that have been inspected prior to use.[3][6]
 - Respiratory Protection: As a backup to engineering controls, NIOSH-approved N100 or CEN-approved FFP3 particulate respirators are recommended. If the respirator is the sole means of protection, a full-face supplied-air respirator must be used.[3]
- Hygiene Measures: Avoid contact with skin and eyes.[3][6] Avoid the formation of dust and aerosols.[3][6] Do not eat, drink, or smoke when using this product.[4][6] Wash hands thoroughly after handling.[4][6]
- Keep the container tightly closed in a dry and well-ventilated place.[3]
- Recommended storage condition is a refrigerator.[3]
- Store apart from foodstuff containers or incompatible materials.[6]

Emergency Procedures

The following diagram outlines the appropriate first-aid measures in case of exposure.

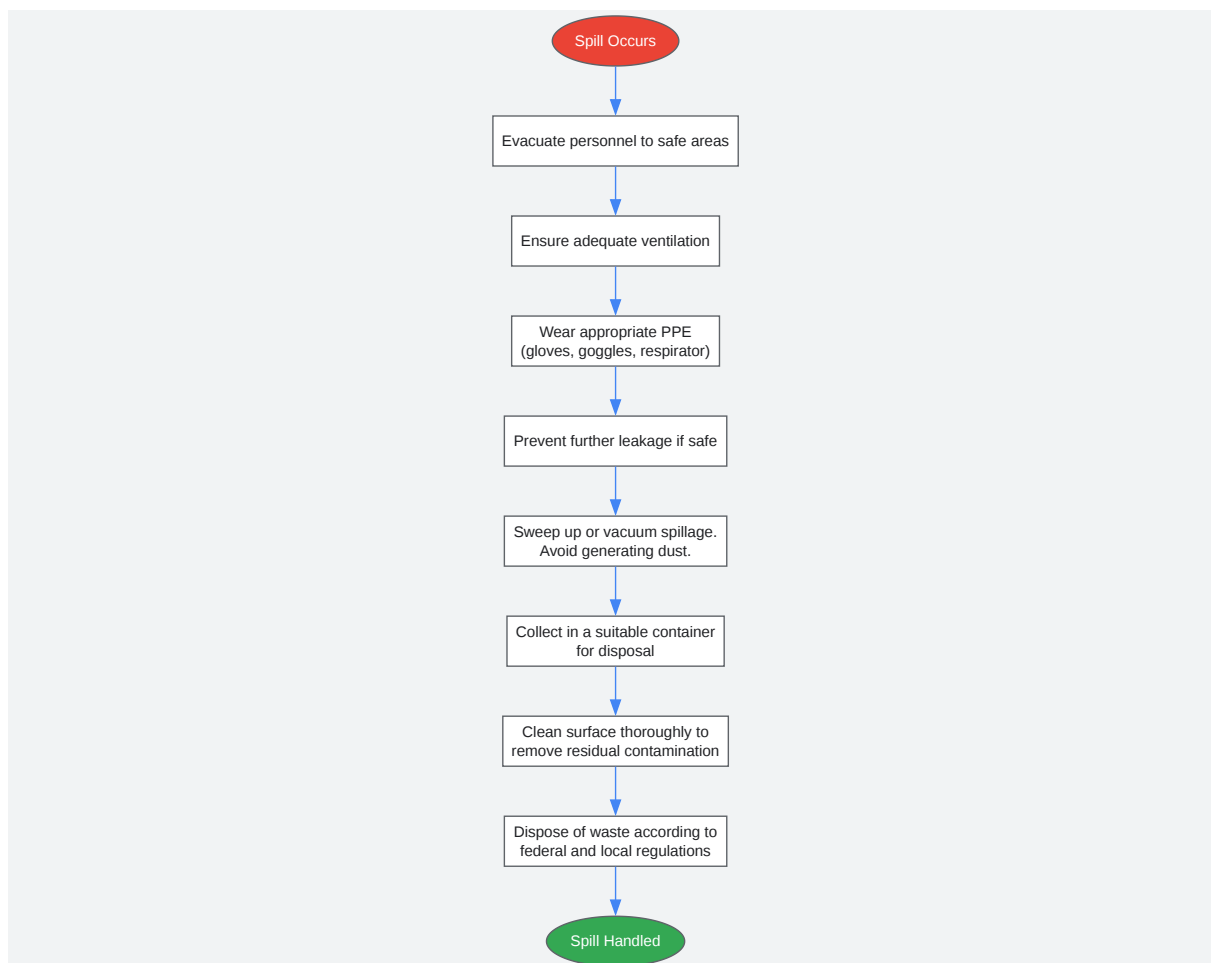


[Click to download full resolution via product page](#)

Caption: First-aid measures for **Deracoxib-D3** exposure.

- Suitable Extinguishing Media: Use water, dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: Hazardous combustion products include carbon oxides, nitrogen oxides, hydrogen fluoride, and sulfur oxides.[3]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [3][6]

The workflow for handling a spill of **Deracoxib-D3** is detailed below.



[Click to download full resolution via product page](#)

Caption: Workflow for handling an accidental release of **Deracoxib-D3**.

Toxicological Information

The toxicological data for Deracoxib should be considered relevant for **Deracoxib-D3** in the absence of specific data for the deuterated compound.

Table 4: Toxicological Effects of Deracoxib

Effect	Description
Acute Toxicity	Harmful if swallowed.[4][5]
Skin Contact	May cause moderate irritation.[9] Generally does not irritate the skin.[4]
Eye Contact	Causes serious eye irritation.[4][5]
Ingestion	May be harmful if swallowed.[9]
Sensitization	No sensitizing effects are known.[4]

Experimental Protocols

Deracoxib-D3 is primarily used as a reference standard in analytical methods.[2] The following outlines a general methodology where **Deracoxib-D3** would be employed.

This protocol describes a typical workflow for quantifying a target analyte in a biological matrix using a deuterated internal standard like **Deracoxib-D3**.

- Sample Preparation:
 - A known amount of **Deracoxib-D3** (internal standard) is spiked into the biological sample (e.g., plasma, tissue homogenate).
 - The sample undergoes extraction (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) to isolate the analyte and internal standard.
 - The extract is evaporated to dryness and reconstituted in a suitable solvent for LC-MS/MS analysis.
- Instrumental Analysis:
 - An aliquot of the reconstituted sample is injected into an LC-MS/MS system.
 - Chromatographic separation is achieved on a suitable column (e.g., C18).

- The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to detect specific precursor-to-product ion transitions for both the target analyte and **Deracoxib-D3**.
- Data Analysis:
 - The peak area of the target analyte is normalized to the peak area of the **Deracoxib-D3** internal standard.
 - A calibration curve is generated by analyzing standards with known concentrations of the analyte and a fixed concentration of the internal standard.
 - The concentration of the analyte in the unknown sample is determined by interpolating its normalized peak area ratio against the calibration curve.

This use of a stable isotope-labeled internal standard corrects for variations in sample preparation and instrument response, leading to high accuracy and precision.[2]

Disposal Considerations

- Excess and expired materials should be offered to a licensed hazardous material disposal company.[3]
- The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Ensure that all federal and local regulations regarding the disposal of this material are followed.[3][9]

Conclusion

Deracoxib-D3 is a valuable tool for analytical and research applications. Adherence to the safety precautions and handling procedures outlined in this guide is essential for minimizing risk and ensuring a safe laboratory environment. Users should always consult the most recent Safety Data Sheet provided by the supplier before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Deracoxib - Wikipedia [en.wikipedia.org]
- 2. Deracoxib-D3 - Traceable Reference Standard for Analytical Calibration (CAS 2012598-48-8) [witega.de]
- 3. cleanchemlab.com [cleanchemlab.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. Deracoxib | C17H14F3N3O3S | CID 3058754 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chemicalbook.com [chemicalbook.com]
- 7. bdg.co.nz [bdg.co.nz]
- 8. caymanchem.com [caymanchem.com]
- 9. sep.turbifycdn.com [sep.turbifycdn.com]
- To cite this document: BenchChem. [Safety data sheet (SDS) and handling precautions for Deracoxib-D3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15608047#safety-data-sheet-sds-and-handling-precautions-for-deracoxib-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com